

Preparing a CLK8 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: CLK8

Cat. No.: B2986779

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Introduction

CLK8 is a potent and specific small molecule inhibitor of the core circadian clock protein, CLOCK (Circadian Locomotor Output Cycles Kaput).^{[1][2][3][4]} It functions by disrupting the heterodimerization of CLOCK with its binding partner BMAL1 (Brain and Muscle Arnt-Like 1) and interfering with the nuclear translocation of CLOCK.^{[1][2][3][5][6]} This disruption of the primary transcription-translation feedback loop of the circadian rhythm leads to an enhanced amplitude of circadian oscillations without altering the period length.^{[3][6]} Due to its specific mechanism of action, **CLK8** serves as a valuable research tool for investigating the role of the CLOCK protein in circadian biology and its implications in various physiological and pathological processes, including metabolic disorders, cancer, and neurodegenerative diseases.^{[5][7]}

This document provides a detailed protocol for the preparation, storage, and handling of a **CLK8** stock solution using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and consistent preparation of **CLK8** for use in various in vitro and in vivo experimental models.

Physicochemical Properties and Solubility

Proper preparation of a **CLK8** stock solution begins with an understanding of its physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₆ N ₂ O ₆	[1][2]
Molecular Weight	498.53 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥ 30 mg/mL (60.18 mM)	[4]
Purity	>98% (via HPLC)	[3]

Experimental Protocols

Materials

- **CLK8** powder (purity >98%)
- Anhydrous or high-purity dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Vortex mixer
- Water bath sonicator
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM CLK8 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies. Adjustments can be made based on specific experimental requirements.

- **Equilibration:** Allow the vial of **CLK8** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.

- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **CLK8** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.985 mg of **CLK8**.
- **Solvent Addition:** Add the appropriate volume of DMSO to the tube containing the **CLK8** powder. For a 10 mM solution with 4.985 mg of **CLK8**, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.^{[1][4]} Visually inspect the solution to ensure there are no visible particulates. Gentle warming (e.g., 37°C) can also be applied during sonication if necessary, but avoid excessive heat.
- **Aliquoting:** Once the **CLK8** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber or foil-wrapped) microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light degradation.
- **Labeling:** Clearly label each aliquot with the name of the compound (**CLK8**), the concentration (10 mM), the solvent (DMSO), the date of preparation, and the initials of the preparer.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **CLK8** stock solution.

Storage Condition	Duration	Reference
-20°C	Up to 1 month	^[1]
-80°C	Up to 6 months	^[1]

Note: It is highly recommended to store the stock solution at -80°C for long-term use.^[1] Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.^{[1][4]}

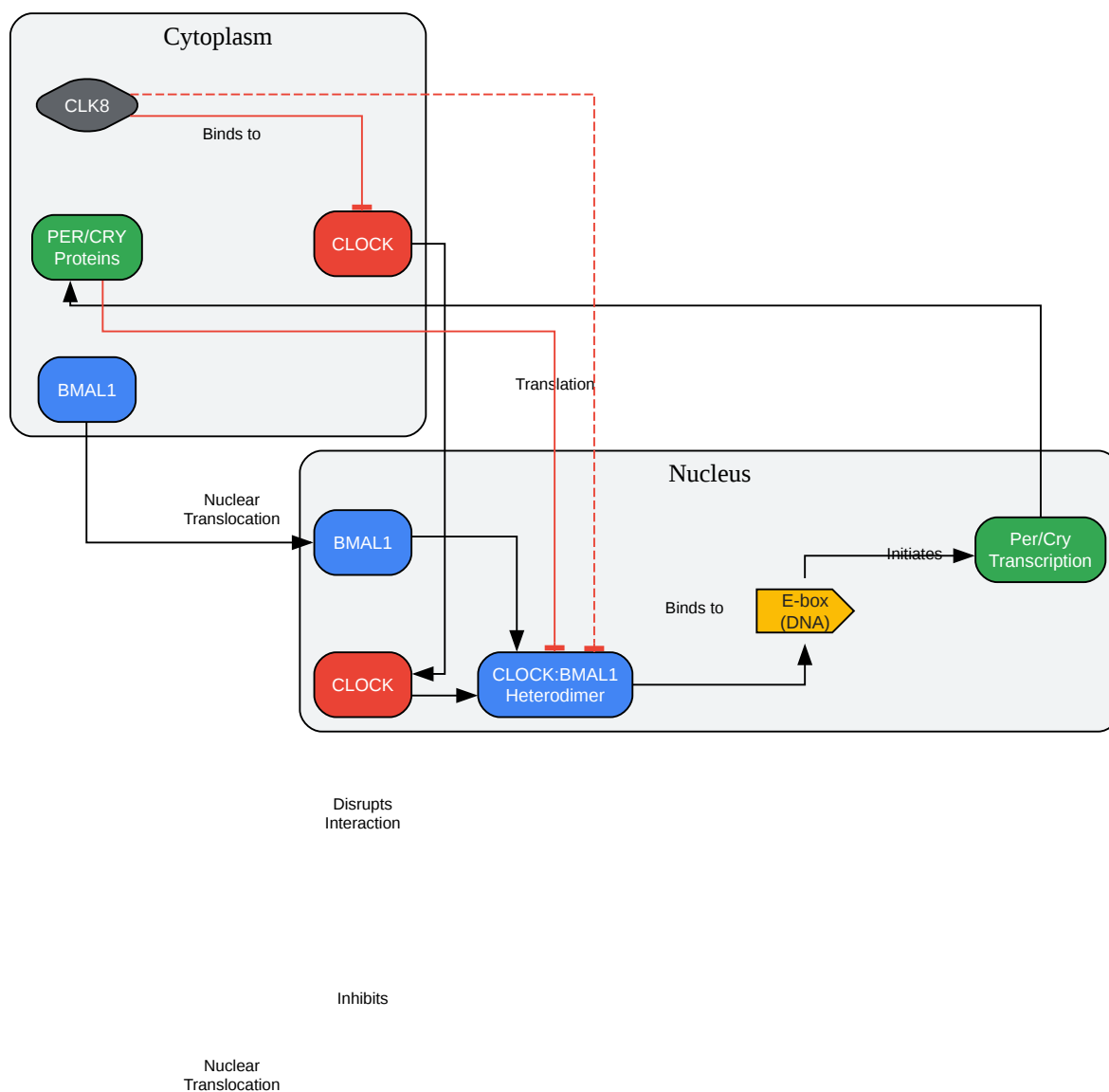
Quality Control

To ensure the reliability of experimental results, it is good practice to perform quality control on the prepared stock solution. This can include:

- **Visual Inspection:** Before each use, visually inspect the thawed aliquot for any signs of precipitation. If precipitate is observed, warm the solution to 37°C and vortex or sonicate briefly to redissolve the compound.
- **Functional Assay:** Periodically, the activity of the stock solution can be verified in a relevant biological assay, such as a circadian rhythm reporter assay, to confirm its inhibitory effect on the CLOCK:BMAL1 pathway.

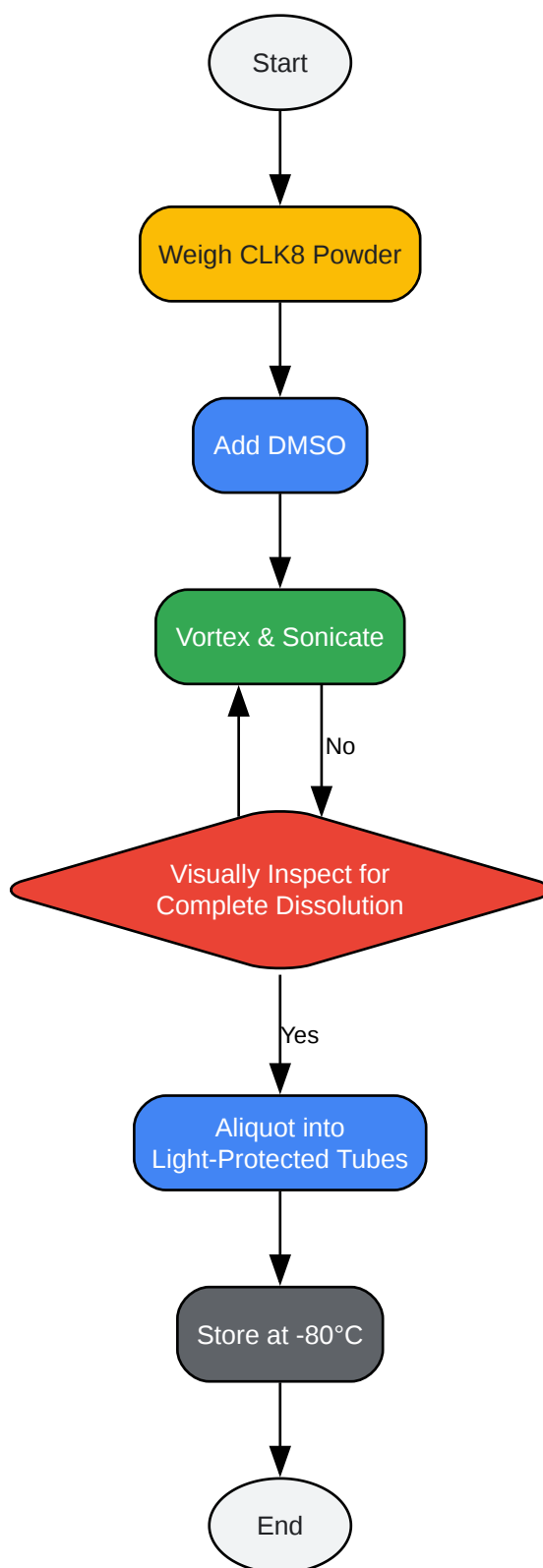
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **CLK8** and the workflow for preparing a stock solution.



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Caption: Mechanism of action of **CLK8** on the core circadian clock machinery.



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Caption: Workflow for preparing a **CLK8** stock solution in DMSO.

Conclusion

This application note provides a comprehensive protocol for the preparation of a **CLK8** stock solution in DMSO. By following these guidelines for preparation, storage, and quality control, researchers can ensure the consistency and reliability of their experiments investigating the role of the CLOCK protein and the circadian clock in health and disease.

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